

# (S)-Oxybutynin-d10 safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Oxybutynin-d10

Cat. No.: B15600301

[Get Quote](#)

## (S)-Oxybutynin-d10: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **(S)-Oxybutynin-d10**. The information is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound. Data presented is a synthesis of available information for (S)-Oxybutynin and related Oxybutynin compounds.

## Compound Identification and Properties

**(S)-Oxybutynin-d10** is a deuterated form of the S-enantiomer of Oxybutynin.[1] Oxybutynin is an anticholinergic medication used to treat overactive bladder.[2][3][4] It acts as a competitive antagonist of acetylcholine at postganglionic muscarinic receptors, leading to the relaxation of the bladder's smooth muscles.[3][4] While the (R)-enantiomer is a more potent anticholinergic, the racemate is commonly used in clinical practice.[2]

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of (S)-Oxybutynin. Data for the deuterated form is not readily available and is expected to be very similar.

Property	Value	Source
Physical State	Solid. Off-White to Pale Beige.	[5]
Molecular Weight	357.5 g/mol (non-deuterated)	[6]
Melting Point	52-54°C	[5]
Boiling Point	494.4°C at 760 mmHg	[5]
Flash Point	252.8°C	[5]
Solubility	Chloroform (Slightly), Ethanol (Slightly)	[5]
Vapor Pressure	1.37E-10mmHg at 25°C	[5]
Density	1.097	[5]

## Hazard Identification and Toxicological Data

Oxybutynin is classified as harmful if swallowed and causes serious eye irritation.[7][8] It may also cause an allergic skin reaction and respiratory irritation.[8]

### Toxicological Data

The following toxicological data is for Oxybutynin or Oxybutynin Chloride. Specific data for **(S)-Oxybutynin-d10** is not available.

Test	Result	Species	Source
Oral LD50	460 mg/kg	Rat	[8][9]
Oral LD50	725 mg/kg	Mouse	[9]
Oral LD50	>400 mg/kg	Dog	[9]
Intraperitoneal LD50	223 mg/kg	Rat	[8]
Subcutaneous LD50	740 mg/kg	Rat	[8]
Oral TDLO	2 mg/kg	Woman	[8]

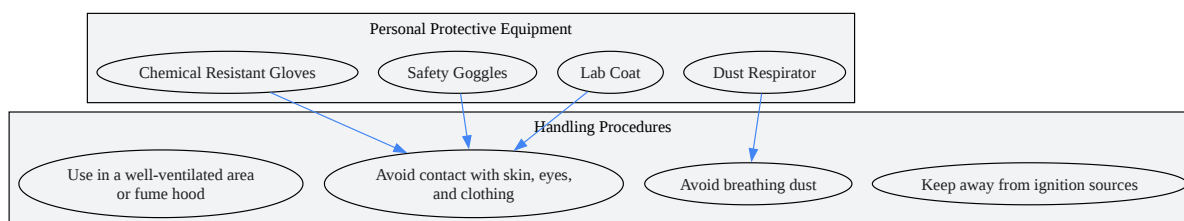
Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- A 24-month study in rats showed no evidence of carcinogenicity.[10]
- Oxybutynin chloride showed no increase in mutagenic activity in various test systems.[10]
- Reproduction studies in mice, rats, hamsters, and rabbits showed no evidence of impaired fertility.[10]

## Handling and Storage Precautions

Proper handling and storage are crucial to ensure safety and maintain the integrity of **(S)-Oxybutynin-d10**.

## Personal Protective Equipment (PPE) and Handling



[Click to download full resolution via product page](#)

Handling recommendations include:

- Handle in accordance with good industrial hygiene and safety practices.[7]
- Avoid dust formation.[7][11]
- Avoid all personal contact, including inhalation.[12]

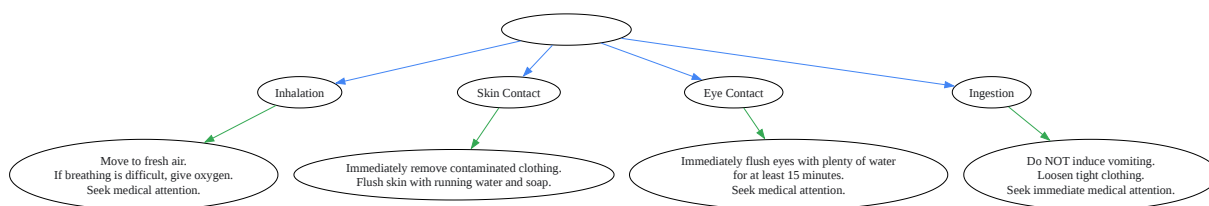
- Wear protective clothing, gloves, safety glasses, and a dust respirator.[11][12]
- Use in a well-ventilated area. In case of insufficient ventilation, wear suitable respiratory equipment.[11]
- Keep away from heat and sources of ignition.[11]
- Empty containers may contain residual dust and pose a fire risk. Do not cut, drill, grind, or weld such containers.[12]

## Storage

- Keep container tightly closed in a dry and well-ventilated place.[7][11]
- Store below 30°C (86°F).[11]
- Protect from moisture and humidity.[13]
- Avoid reaction with oxidizing agents.[12]

## Emergency Procedures

### First-Aid Measures



[Click to download full resolution via product page](#)

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin and hair with running water and soap if available.[12]
- Eye Contact: Wash out immediately with fresh running water for at least 15 minutes. Ensure complete irrigation by keeping eyelids apart.[12]
- Ingestion: Do NOT induce vomiting. Loosen tight clothing. If large quantities are swallowed, call a physician immediately.[11]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[11][12]
- Unsuitable Extinguishing Media: Not specified.
- Specific Hazards: May be combustible at high temperatures.[9][11] Products of combustion may include carbon oxides and nitrogen oxides.[9]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[7][11]

## Accidental Release Measures

- Minor Spills:
  - Clean up spills immediately.[12]
  - Avoid breathing dust and contact with skin and eyes.[12]
  - Wear protective clothing, gloves, safety glasses, and a dust respirator.[12]
  - Use dry clean-up procedures and avoid generating dust.[12]
  - Vacuum or sweep up the material. A vacuum cleaner should be fitted with a HEPA filter.  
[12]

- Place in a suitable container for disposal.[12]
- Major Spills:
  - Alert emergency responders.[12]
  - Advise personnel in the area of the hazard.[12]
  - Wear breathing apparatus and protective gloves.[12]

## Disposal Considerations

Dispose of this material in accordance with all applicable local, state, and federal regulations.

Do not empty into drains.[7]

## Experimental Protocols

Detailed experimental protocols involving **(S)-Oxybutynin-d10** should be designed and executed in a controlled laboratory setting by qualified personnel. All procedures should adhere to the safety precautions outlined in this guide. When developing protocols, consider the following:

- Risk Assessment: Conduct a thorough risk assessment for each experimental step.
- Containment: Use appropriate containment measures, such as a fume hood, to minimize exposure.
- Waste Disposal: Establish a clear protocol for the disposal of contaminated materials and unused compounds.

This guide is intended for informational purposes only and should not be considered a substitute for a formal safety data sheet (SDS). Always refer to the specific SDS provided by the manufacturer for the most accurate and up-to-date information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. isotope.bocsci.com [isotope.bocsci.com]
- 2. Oxybutynin - Wikipedia [en.wikipedia.org]
- 3. Oxybutynin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- 5. (S)-Oxybutynin - Safety Data Sheet [chemicalbook.com]
- 6. Oxybutynin | C22H31NO3 | CID 4634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 10. Ditropan (Oxybutynin Tablets): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 11. pccarx.com [pccarx.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. my.clevelandclinic.org [my.clevelandclinic.org]
- To cite this document: BenchChem. [(S)-Oxybutynin-d10 safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600301#s-oxybutynin-d10-safety-data-sheet-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)